Theoretical Models of the Cadmium-114 Nucleus Structure: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Cadmium-114
Cat. No.:	B084361

Get Quote

The **Cadmium-114** (^{114}Cd) nucleus, with 48 protons and 66 neutrons, presents a compelling case study in nuclear structure physics.[1] Its proton number is just two shy of the magic number 50, while its neutron number places it in the middle of the 50-82 shell. This unique configuration gives rise to collective behaviors that have been extensively explored through various theoretical models and experimental investigations. This guide provides an in-depth overview of the primary theoretical frameworks used to describe ^{114}Cd, supported by experimental data and methodologies.

Core Theoretical Frameworks

The structure of ^{114}Cd is predominantly described by models that handle collective nuclear motion. The Interacting Boson Model (IBM) and the Nuclear Shell Model are two of the most prominent and successful frameworks applied to this nucleus.

The Interacting Boson Model (IBM) simplifies the complex interactions of nucleons by treating pairs of valence nucleons (protons and neutrons) as bosons.[2] These bosons can have angular momentum L=0 (s-bosons) or L=2 (d-bosons). The model's Hamiltonian is then constructed from the interactions of these bosons.

- IBM-1: This version does not distinguish between proton and neutron bosons. It has been successfully used to describe the collective properties of medium-mass nuclei like the cadmium isotopes. The model can be described by the U(6) group algebra, which has three dynamical symmetries corresponding to specific nuclear shapes: U(5) for vibrational nuclei, SU(3) for rotational nuclei, and O(6) for gamma-unstable nuclei. Cadmium isotopes are

Tech Support

generally considered to be vibrational-like nuclei, corresponding to the U(5) limit in the IBM. [2][3]

- IBM-2: This version explicitly separates proton and neutron bosons, providing a more direct connection to the microscopic shell model structure.[2] Studies using IBM-2 have been performed on Cd isotopes, with the results indicating that most are vibrational.[2]

For ^{114}Cd, IBM calculations have been used to determine energy levels and reduced electric quadrupole transition probabilities, B(E2), which show good agreement with experimental data. [3] The energy ratio $R = E(4^+_1)/E(2^+_1)$ is a key indicator of nuclear structure within the IBM framework; a value around 2.0 suggests a vibrational nucleus (U(5) symmetry), while ~2.5 indicates a gamma-unstable rotor (O(6)), and ~3.33 a rigid rotor (SU(3)).

The Nuclear Shell Model is a microscopic model that describes the nucleus in terms of individual nucleons moving in a potential well created by all other nucleons. Due to computational complexity, calculations are typically performed in a truncated model space, consisting of an inert core and a set of valence orbitals for the remaining nucleons.

For Cd isotopes, a common choice for the inert core is ^{88}Sr or the doubly-magic ^{100}Sn.[4] Systematic shell-model studies of even-even $^{98-130}$Cd isotopes have been performed using realistic effective interactions.[4] These calculations provide detailed predictions for energy spectra and electromagnetic properties, which can then be compared with experimental findings.[4]

Self-consistent mean-field calculations, using forces like the Skyrme force, can determine the potential energy surface of a nucleus as a function of quadrupole deformation parameters (β, γ).[5] This energy surface can then be mapped onto the Hamiltonian of the Interacting Boson Model.[5][6] This approach provides a semi-microscopic foundation for the IBM, determining its parameters from a more fundamental starting point. Such studies for $^{108-116}$Cd isotopes provide a reasonable description of experimental energy levels and transition rates.[5][6]

Quantitative Data on the ^{114}Cd Nucleus

The following tables summarize key experimental and theoretical data for the ground-state band of ^{114}Cd.

Table 1: Nuclear Properties of ^{114}Cd

Tech Support

Property	Value
Atomic Number (Z)	48
Neutron Number (N)	66
Mass Excess	-90.020941 MeV[7]
Binding Energy	8.531565 MeV[7]
Spin / Parity	0+[8]
Quadrupole Moment	0[7][9]

Table 2: Ground-State Band Energy Levels of ^{114}Cd (in keV)

Level	Experimental	IBM-1 Calculation
2^+_1	558	(Fitted)
4^+_1	1209	(Fitted)
6^+_1	1958	~1950
8^+_1	2774	~2750

(Note: IBM-1 calculations are often fitted to reproduce the first few experimental levels. The values presented are representative based on graphical data from various studies.)

Table 3: Reduced E2 Transition Probabilities B(E2) in ^{114}Cd (in e²b²)

Transition	Experimental Value	IBM-1 Calculated Value
B(E2; $2^+_1 \rightarrow 0^+_1$)	Varies (see note)	(Reproduced via effective charge)
B(E2; $4^+_1 \rightarrow 2^+_1$)	0.180	0.180
B(E2; $6^+_1 \rightarrow 4^+_1$)	0.237	0.237

 Tech Support

(Note: The absolute B(E2; $2^+_1 \rightarrow 0^+_1$) value is a crucial benchmark, with experimental values used to fix the effective boson charge in IBM calculations. The B(E2) ratios, like B(E2;$4^+_1 \rightarrow 2^+_1$)/B(E2;$2^+_1 \rightarrow 0^+_1$), are often compared to model predictions and approach the vibrational limit U(5) for Cd isotopes.)[3]

Experimental Protocols

The data presented above are the result of various sophisticated experimental techniques.

A comprehensive level scheme for ^{114}Cd has been constructed using data from multiple types of experiments.

- Neutron Capture: The study of gamma rays following thermal and resonance neutron capture on ^{113}Cd, i.e., the ^{113}Cd(n, γ)^{114}Cd reaction, is a primary source of information on low-lying, low-spin states.[10][11] High-resolution spectrometers like GAMS (for gamma rays) and BILL (for conversion electrons) installed at high-flux reactors are used for these measurements.[11]

- Charged-Particle Reactions: Reactions like the ^{113}Cd(d, p)^{114}Cd reaction, where a deuteron transfers a neutron to the target, are used to probe the single-particle nature of nuclear states.[10] The outgoing protons are analyzed using magnetic spectrographs like the Q3D to determine the energies and angular distributions of the populated states.[10]

- Heavy-Ion Induced Fission and Fusion-Evaporation: To study states with higher angular momentum (high-spin states), fusion-evaporation reactions are employed.[10] Beams of heavy ions are used to create a compound nucleus which then "evaporates" particles, leaving the nucleus of interest in a highly excited, high-spin state. The subsequent gamma-ray cascades are detected by large arrays of germanium detectors, such as Eurogam II.[10]

Reduced transition probabilities, B(E2), are critical for testing nuclear models as they are sensitive to the collective wave functions of the nuclear states. They are typically inferred from the measured lifetimes of the excited states.
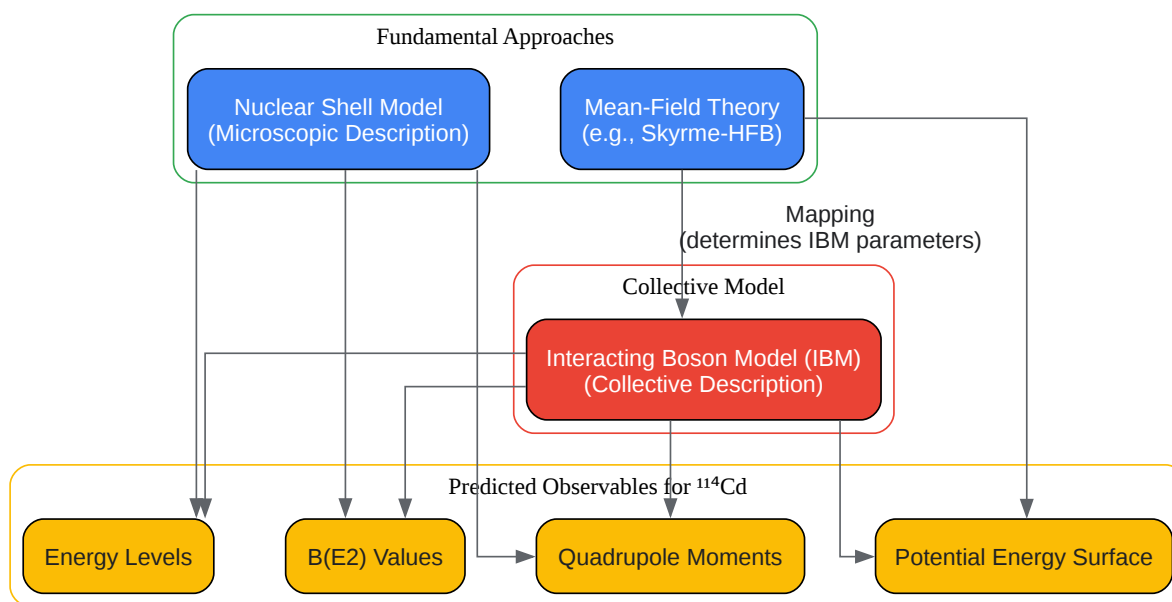
- Nuclear Resonance Fluorescence (NRF): This technique uses bremsstrahlung (high-energy photon) beams to excite the nucleus.[10] By detecting the resonantly scattered photons with high-resolution germanium detectors, one can precisely measure the excitation energies,

Tech Support

decay widths, and decay branching ratios of numerous levels, from which B(E2) values can be extracted.[10]

- Doppler-Shift Attenuation Method (DSAM) / Recoil Distance Method (RDM): In reactions where the excited nucleus is recoiling at a known velocity, the lifetime of a state can be determined by measuring the Doppler shift of the emitted gamma rays. These methods are crucial for measuring the very short lifetimes (picoseconds to femtoseconds) typical of collective states.
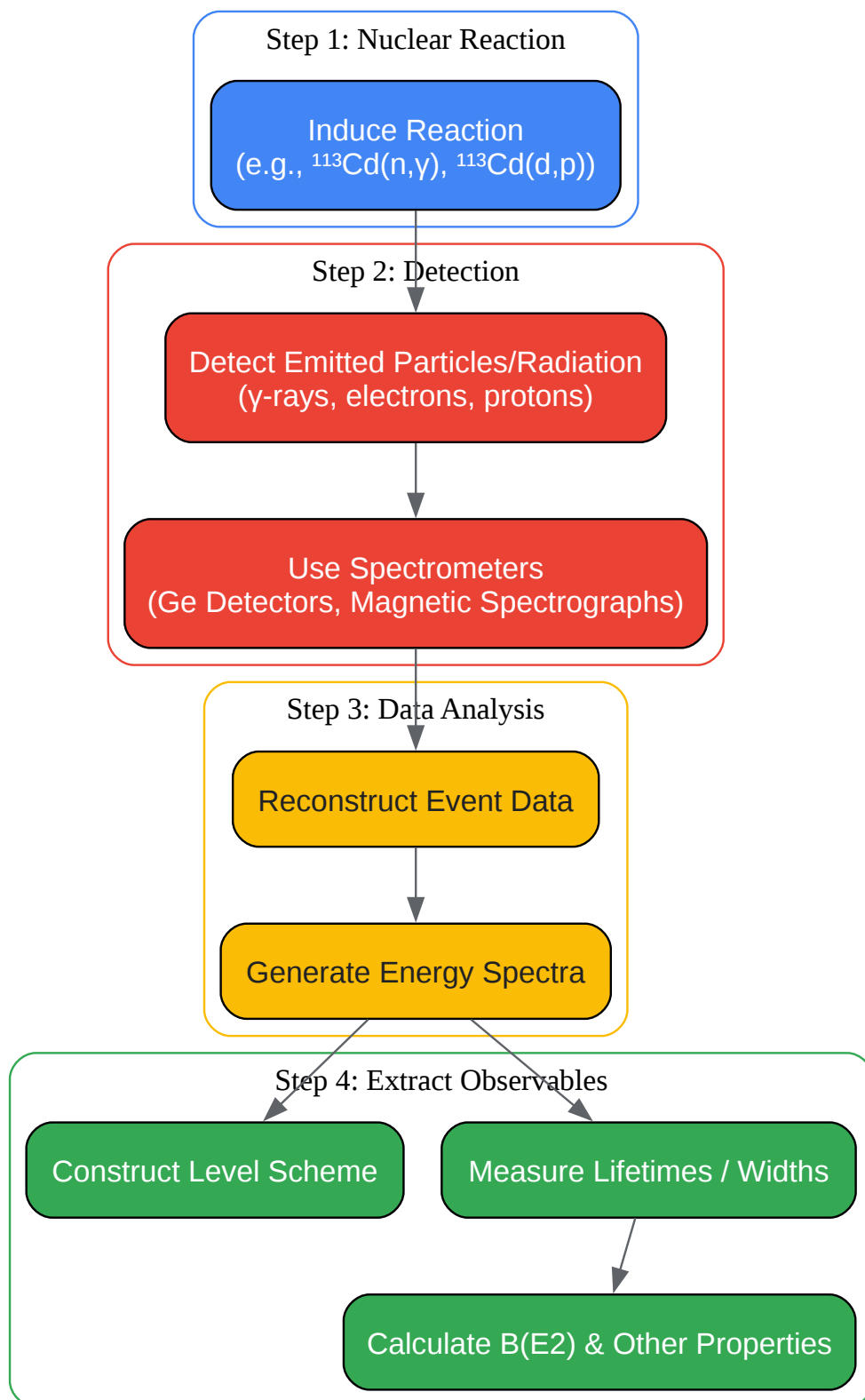
Visualizations

The following diagrams illustrate the logical connections between theoretical models and a generalized experimental workflow.

Caption: Logical relationships between nuclear structure models for ^{114}Cd.

Step 1: Nuclear Reaction

Induce Reaction
(e.g., ^{113}Cd(n,γ), ^{113}Cd(d,p))

Step 2: Detection

Detect Emitted Particles/Radiation
(γ-rays, electrons, protons)

Use Spectrometers
(Ge Detectors, Magnetic Spectrographs)

Step 3: Data Analysis

Reconstruct Event Data

Generate Energy Spectra

Step 4: Extract Observables

Construct Level Scheme

Measure Lifetimes / Widths

Calculate B(E2) & Other Properties

Click to download full resolution via product page

Caption: Generalized experimental workflow for nuclear structure studies.

> **Need Custom Synthesis?**
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
> *Email:* info@benchchem.com *or* Request Quote Online.

References

- 1. Cadmium (Cd). Diagram of the nuclear composition and electron configuration of an atom of cadmium-114 (atomic number: 48), the most common isotope of Stock Photo - Alamy [alamy.com]

- 2. researchgate.net [researchgate.net]

- 3. researchgate.net [researchgate.net]

- 4. researchgate.net [researchgate.net]

- 5. researchgate.net [researchgate.net]

- 6. [PDF] Structure of even-even cadmium isotopes from the beyond-mean-field interacting boson model | Semantic Scholar [semanticscholar.org]

- 7. Isotope data for cadmium-114 in the Periodic Table [periodictable.com]

- 8. Isotopes of Cadmium — Periodic table [pse-info.de]

- 9. buyisotope.com [buyisotope.com]

- 10. researchgate.net [researchgate.net]

- 11. Levels structures of Cd-114 [inis.iaea.org]

- To cite this document: BenchChem. [Theoretical Models of the Cadmium-114 Nucleus Structure: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084361#theoretical-models-of-the-cadmium-114-nucleus-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com